

N-(2,6-dimethylphenyl)pyridine-2-carboxamide

physical and chemical properties

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Compound of Interest

Compound Name: *N*-(2,6-dimethylphenyl)pyridine-2-carboxamide

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Technical Guide: N-(2,6-dimethylphenyl)pyridine-2-carboxamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(2,6-dimethylphenyl)pyridine-2-carboxamide is a chemical compound belonging to the class of aromatic anilides, characterized by a pyridine-2-carboxamide core substituted with a 2,6-dimethylphenyl group. This molecule, also known by synonyms such as *N*-(2,6-dimethylphenyl)picolinamide, holds interest in medicinal chemistry and material science due to the presence of the versatile pyridine and carboxamide moieties. This technical guide provides a comprehensive overview of its known physical and chemical properties, general synthetic approaches, and an exploration of the biological activities associated with its structural class.

Physicochemical Properties

The physical and chemical properties of **N-(2,6-dimethylphenyl)pyridine-2-carboxamide** are summarized in the table below. It is a solid at room temperature with limited solubility in common polar solvents.

Property	Value	Source(s)
IUPAC Name	N-(2,6-dimethylphenyl)pyridine-2-carboxamide	[1]
Synonyms	N-(2,6-dimethylphenyl)picolinamide, N-(2',6'-Dimethylphenyl)-2-pyridine carboxamide	[2]
CAS Number	39627-98-0	[1]
Molecular Formula	C ₁₄ H ₁₄ N ₂ O	[1]
Molecular Weight	226.27 g/mol	[2]
Physical State	Solid	[3]
Melting Point	104 °C	[2]
Boiling Point (Predicted)	290.3 ± 35.0 °C	[2]
Density (Predicted)	1.165 ± 0.06 g/cm ³	[2]
Solubility	DMSO (Slightly), Methanol (Slightly)	[2]

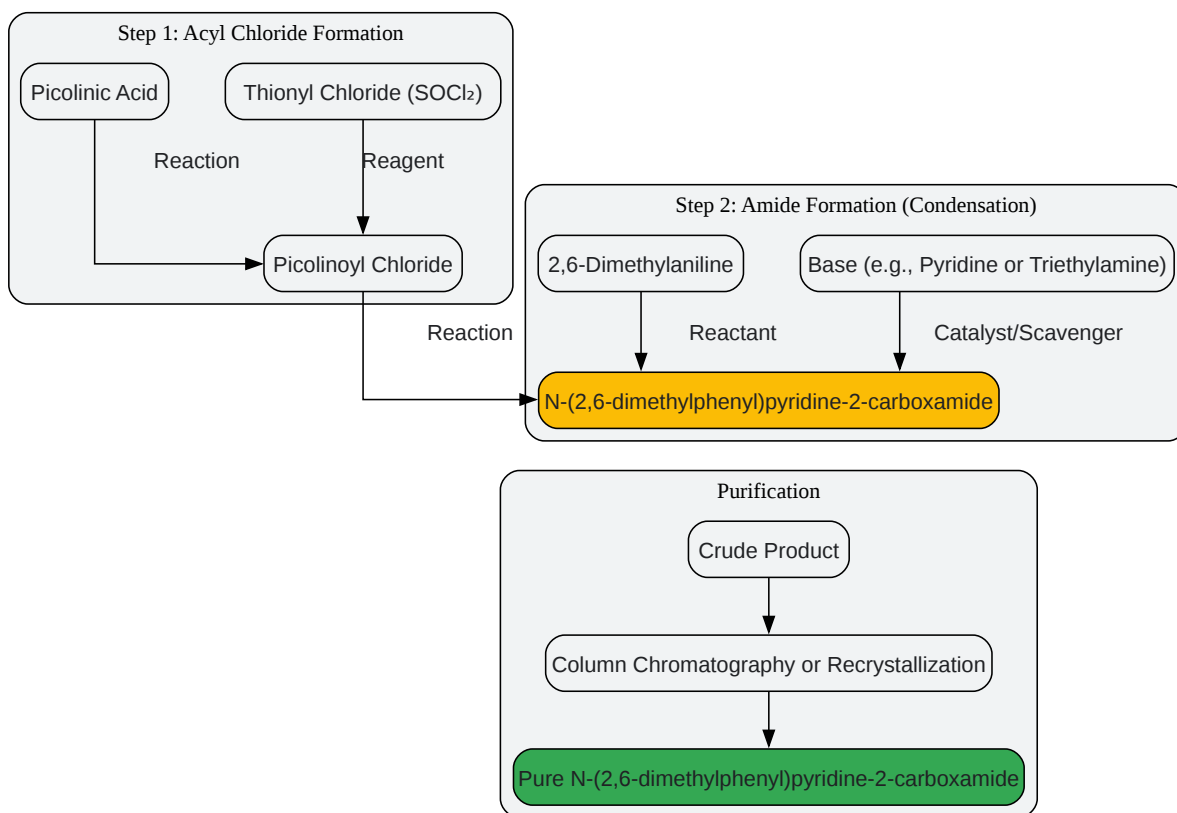
Synthesis and Characterization

General Synthesis Approach

A specific, detailed experimental protocol for the synthesis of **N-(2,6-dimethylphenyl)pyridine-2-carboxamide** is not readily available in the reviewed literature. However, a general and widely applicable method for the synthesis of pyridine carboxamides involves the condensation reaction between a pyridine carboxylic acid derivative and an aniline.[4]

A plausible synthetic route for **N-(2,6-dimethylphenyl)pyridine-2-carboxamide** is outlined below. This involves the activation of picolinic acid (pyridine-2-carboxylic acid) to an acyl chloride, followed by its reaction with 2,6-dimethylaniline.

Experimental Workflow: General Synthesis of N-(2,6-dimethylphenyl)pyridine-2-carboxamide



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Caption: General workflow for the synthesis of **N-(2,6-dimethylphenyl)pyridine-2-carboxamide**.

Purification and Analysis

Following the synthesis, the crude product would typically be purified using standard laboratory techniques such as recrystallization from a suitable solvent or column chromatography on silica gel.

The characterization of the purified **N-(2,6-dimethylphenyl)pyridine-2-carboxamide** would be performed using a combination of spectroscopic methods:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR would be used to confirm the molecular structure by identifying the chemical shifts and coupling constants of the protons and carbons in the molecule.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be employed to identify the characteristic functional groups, such as the N-H and C=O stretching vibrations of the amide group, and the aromatic C-H and C=C vibrations of the pyridine and dimethylphenyl rings.
- **Mass Spectrometry (MS):** Mass spectrometry would be used to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its identity.

Biological Activity and Signaling Pathways

Extensive searches of scientific literature did not yield specific studies on the biological activity or the mechanism of action of **N-(2,6-dimethylphenyl)pyridine-2-carboxamide**. However, the broader class of pyridine carboxamide derivatives has been investigated for various pharmacological activities.

- **Antifungal Activity:** Several novel pyridine carboxamide derivatives have been synthesized and shown to exhibit antifungal activity. The proposed mechanism of action for some of these compounds is the inhibition of succinate dehydrogenase (SDH), an essential enzyme in the mitochondrial electron transport chain of fungi.^[4]

- **Anticonvulsant Activity:** Certain N-(2,6-dimethylphenyl)pyridinedicarboximides, which share structural similarities with the topic compound, have demonstrated anticonvulsant properties in animal models, primarily against maximal electroshock (MES) induced seizures.[5] This suggests a potential for compounds with the N-(2,6-dimethylphenyl) moiety to interact with targets in the central nervous system. Other studies on N-(2,6-dimethylphenyl)-substituted compounds have also reported anticonvulsant effects, with some evidence pointing towards the modulation of GABAergic neurotransmission.[6][7]
- **Enzyme Inhibition:** The pyridine carboxamide scaffold is present in molecules that have been investigated as inhibitors of various enzymes. For instance, some derivatives have been explored as potent and selective inhibitors of Hematopoietic Progenitor Kinase 1 (HPK1), a target for cancer immunotherapy.[8] Additionally, other derivatives have been studied as urease inhibitors.[9]

Due to the lack of specific biological data for **N-(2,6-dimethylphenyl)pyridine-2-carboxamide**, a signaling pathway diagram cannot be provided at this time. Further research is required to elucidate its specific biological targets and mechanism of action.

Conclusion

N-(2,6-dimethylphenyl)pyridine-2-carboxamide is a well-defined chemical entity with established physical and chemical properties. While a specific, detailed synthesis protocol is not publicly available, its synthesis can be reasonably achieved through standard organic chemistry methodologies. The primary knowledge gap for this compound lies in its biological activity. Although the broader class of pyridine carboxamides exhibits a range of interesting pharmacological properties, including antifungal and anticonvulsant activities, the specific biological profile of **N-(2,6-dimethylphenyl)pyridine-2-carboxamide** remains to be determined. This presents an opportunity for future research to explore the potential of this compound in various therapeutic areas.

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